

Application Note: Quantification of Marmesinin using High-Performance Liquid Chromatography (HPLC)

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Compound of Interest		
Compound Name:	Marmesinin	
Cat. No.:	B15591727	Get Quote

Introduction

Marmesinin is a naturally occurring coumarin found in various plant species, notably in Bael (Aegle marmelos). It is recognized for its potential therapeutic properties. Accurate and precise quantification of **Marmesinin** is crucial for quality control of herbal materials, standardization of extracts, and in pharmacokinetic studies. This application note details a robust High-Performance Liquid Chromatography (HPLC) method for the determination of **Marmesinin**.

Principle

This method utilizes Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection. The principle involves the separation of **Marmesinin** from other components in a sample matrix based on its polarity. The sample is injected into the HPLC system, where it is carried by a mobile phase through a stationary phase (a C18 column). Due to its specific chemical properties, **Marmesinin** interacts with the stationary phase at a different rate compared to other compounds in the sample, leading to its separation. The concentration of **Marmesinin** is then determined by measuring its absorbance at a specific wavelength using a UV detector and comparing it to a standard calibration curve.

Experimental Protocols

1. Instrumentation and Chromatographic Conditions



A standard HPLC system equipped with a UV-VIS detector is required. The following table summarizes the optimized chromatographic conditions for **Marmesinin** analysis.

Parameter	Condition
Instrument	Agilent-1220 LC Infinity or equivalent[1]
Column	Agilent TC-C18 (4.6 x 5 μ m) or Hibar LiChrocart Purospher Star RP-18 end-capped column (250 mm x 4.6 mm, 5 μ m)[1][2]
Mobile Phase	Acetonitrile: Water (70:30, v/v) or Methanol: Water (55:45, v/v) containing 0.1% acetic acid[1] [2][3]
Flow Rate	1.0 mL/min[1][2]
Detection Wavelength	247 nm or 300 nm[1][2]
Injection Volume	20 μL[1][2]
Run Time	Approximately 20 minutes[1]
Column Temperature	Ambient

2. Preparation of Standard Solutions

- Stock Solution (1 mg/mL): Accurately weigh 10 mg of Marmesinin reference standard and dissolve it in 10 mL of methanol.[1]
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with methanol to achieve concentrations in the range of 1-30 μg/mL.[1] These solutions are used to construct a calibration curve.

3. Sample Preparation (from plant material)

Extraction:

 Dry the plant material (e.g., fruit pulp of Aegle marmelos) in the shade and then in an incubator at 35°C for 15 days.



- Powder the dried material and pass it through a sieve.
- Extract the powdered material using a Soxhlet extractor with ethanol or methanol.
- Sample Solution Preparation:
 - Accurately weigh 1 mg of the dried extract and dissolve it in ethanol or methanol.[1]
 - Sonicate the solution for 30 minutes to ensure complete dissolution.[1]
 - Filter the solution through a Whatman filter paper or a 0.45 μm syringe filter.[1][4]
 - Dilute the filtered solution with the mobile phase to a suitable concentration for HPLC analysis (e.g., 10 μg/mL).[1]

4. Method Validation

The analytical method should be validated according to ICH guidelines to ensure its suitability for the intended purpose. Key validation parameters are summarized in the table below.

Validation Parameter	Typical Results	
Linearity (Range)	1-30 μ g/mL (R ² = 0.998)[1] or 5-30 μ g/mL (R ² = 0.9655)[2][3]	
Limit of Detection (LOD)	0.1 mg/mL[1]	
Limit of Quantification (LOQ)	1 mg/mL[1]	
Accuracy (Recovery)	Mean recoveries in the range of 98.8–102.9%[2]	
Precision (RSD)	Relative standard deviation within 2%[2][3]	

Data Presentation

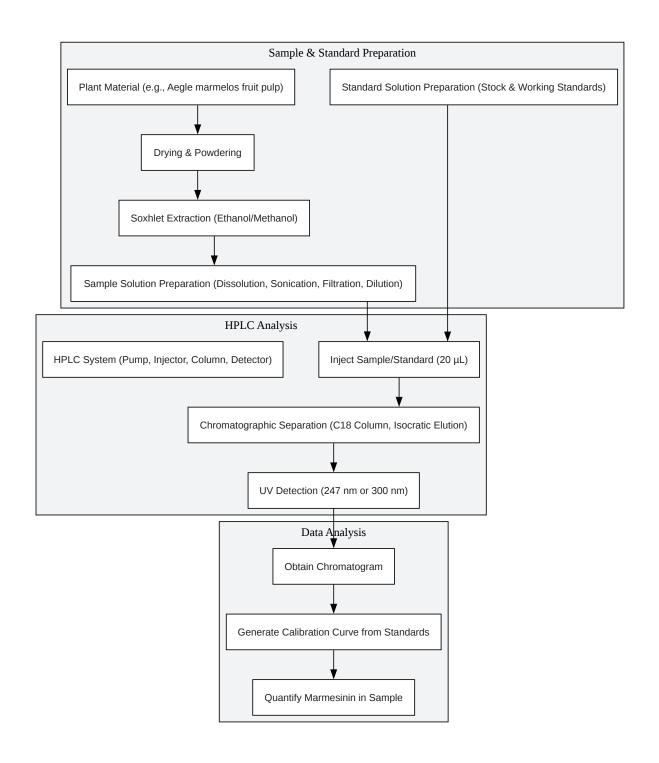
The following table summarizes the quantitative data obtained from the validation of the HPLC method for **Marmesinin**.



Parameter	Method 1	Method 2
Mobile Phase	Acetonitrile: Water (70:30)[1]	Methanol: Water (55:45) + 0.1% Acetic Acid[2][3]
Detection Wavelength	247 nm[1]	300 nm[2]
Retention Time (min)	Not Specified	11.3[2][3]
Linearity Range (μg/mL)	1-30[1]	5-30[2][3]
Correlation Coefficient (R²)	0.998[1]	0.9655[2][3]
LOD (mg/mL)	0.1[1]	Not Specified
LOQ (mg/mL)	1[1]	Not Specified
Recovery (%)	Not Specified	98.8 - 102.9[2][3]

Mandatory Visualization





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Caption: Experimental workflow for the quantification of Marmesinin using HPLC.



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